

Best practices for storing and handling GR 64349 powder

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Compound of Interest

Compound Name: GR 64349

Cat. No.: B10855664

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Technical Support Center: GR 64349

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **GR 64349** powder. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity and optimal performance of your compound in experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **GR 64349** powder?

A1: **GR 64349** powder should be stored under specific temperature conditions to ensure its stability. For long-term storage, it is recommended to keep the powder at -80°C for up to two years or at -20°C for up to one year.^[1] Always store in a sealed container, away from moisture.^[1]

Q2: How should I handle **GR 64349** powder upon receiving it?

A2: Upon receipt, it is best practice to store the **GR 64349** powder at -20°C.^{[2][3]} For safe handling, it is recommended to use the compound in a chemical fume hood with an independent air supply.^[4] Avoid inhalation and contact with eyes, skin, and clothing. Ensure the area is well-ventilated and prevent the formation of dust and aerosols.

Q3: What is the solubility of **GR 64349**?

A3: **GR 64349** is soluble in water. It is soluble to at least 1 mg/mL and has been reported to be soluble in water at concentrations of ≥ 50 mg/mL (54.28 mM).

Q4: How do I prepare a stock solution of **GR 64349**?

A4: To prepare a stock solution, dissolve the **GR 64349** powder in water to your desired concentration. For example, to create a 1 mM solution, you would dissolve 1 mg of the powder in 1.0856 mL of water. It is recommended to filter and sterilize the stock solution using a 0.22 μ m filter before use. Once prepared, aliquot the solution to prevent repeated freeze-thaw cycles.

Q5: What are the recommended storage conditions for **GR 64349** stock solutions?

A5: Prepared stock solutions of **GR 64349** should be stored frozen. For optimal stability, store aliquots at -80°C for up to 6 months or at -20°C for up to 1 month. Ensure the storage containers are sealed to prevent evaporation and contamination.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving the powder	Incorrect solvent or insufficient mixing.	Ensure you are using high-purity water. Gentle vortexing or sonication can aid in dissolution. The solubility in water is reported to be high (≥ 50 mg/mL).
Reduced or no biological activity in experiments	Compound degradation due to improper storage or handling.	Verify that the powder and stock solutions have been stored at the correct temperatures (-20°C or -80°C) and protected from moisture. Avoid multiple freeze-thaw cycles by using aliquots.
Inconsistent experimental results	Inaccurate concentration of the stock solution.	Recalculate the required mass and volume for your desired concentration. Use calibrated equipment for weighing and measuring volumes. Refer to the stock solution preparation table for guidance.
Precipitation observed in stock solution after thawing	The solution may have become supersaturated or the storage temperature fluctuated.	Gently warm the solution to room temperature and vortex to redissolve the precipitate. If the issue persists, consider preparing a fresh, lower concentration stock solution.

Quantitative Data Summary

Storage Conditions and Stability

Form	Storage Temperature	Duration
Powder	-80°C	2 years
Powder	-20°C	1 year
Stock Solution (in solvent)	-80°C	6 months
Stock Solution (in solvent)	-20°C	1 month

Solubility Data

Solvent	Concentration
Water	Soluble to 1 mg/mL
Water	≥ 50 mg/mL (54.28 mM)

Stock Solution Preparation (for 1 mg of **GR 64349**)

Desired Concentration	Volume of Water
1 mM	1.0856 mL
5 mM	0.2171 mL
10 mM	0.1086 mL

Experimental Protocols

Protocol 1: Preparation of **GR 64349** Stock Solution

- **Weighing:** Accurately weigh the desired amount of **GR 64349** powder using a calibrated analytical balance.
- **Dissolution:** In a sterile tube, add the appropriate volume of high-purity water to the powder to achieve the target concentration.
- **Mixing:** Gently vortex or sonicate the solution until the powder is completely dissolved.

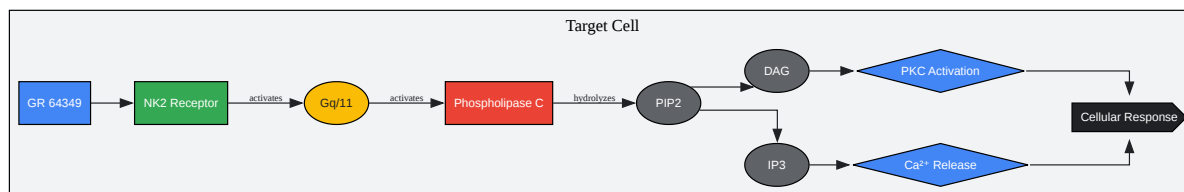
- Sterilization: Filter the stock solution through a 0.22 μm sterile filter into a new sterile tube.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots.
- Storage: Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.

Protocol 2: In Vitro IP-1 Accumulation Assay

This protocol is a general guideline based on assays used to characterize **GR 64349**'s activity at neurokinin receptors.

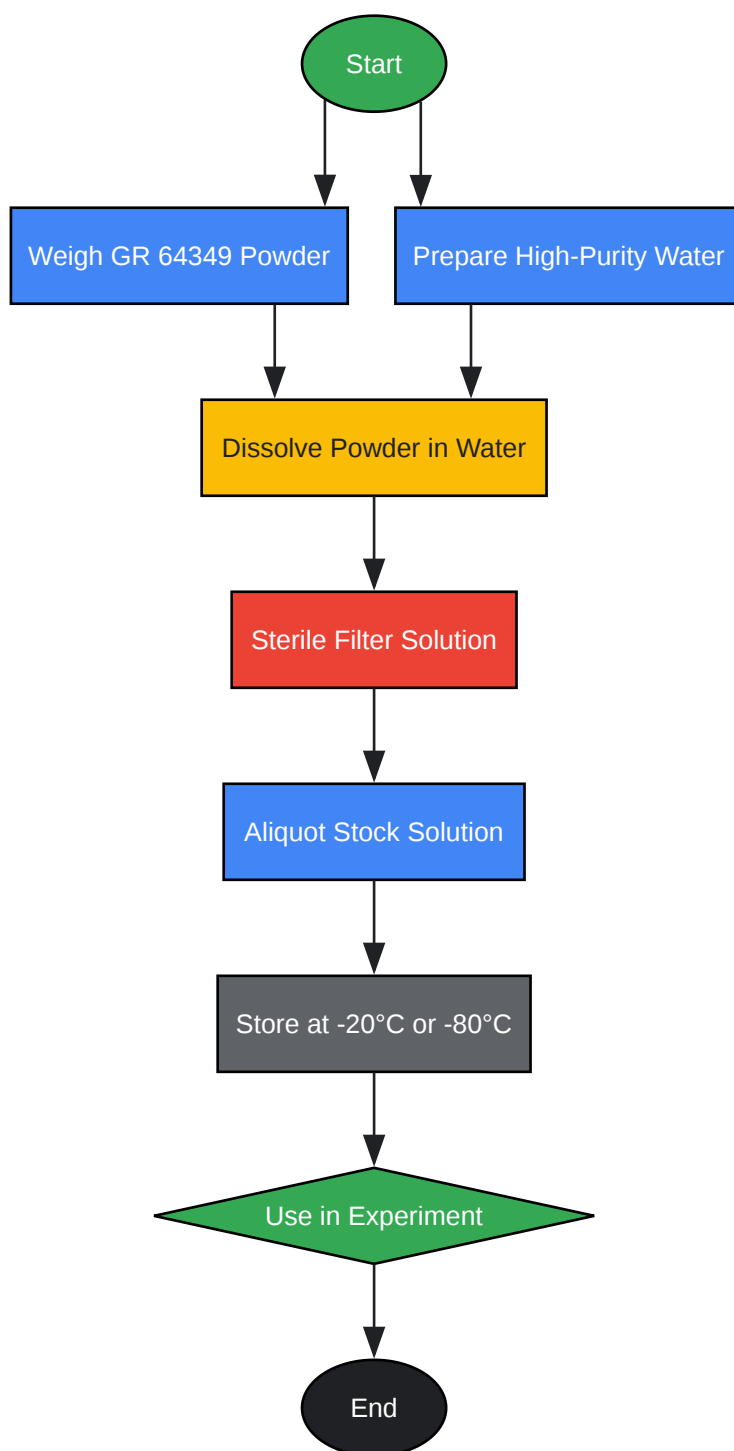
- Cell Culture: Culture CHO cells expressing either human NK1 or NK2 receptors in appropriate media.
- Cell Plating: Plate the cells (e.g., 6,000 cells per well) in a multi-well plate and incubate to allow for cell attachment.
- Compound Preparation: Prepare serial dilutions of **GR 64349** in an appropriate assay buffer.
- Incubation: Add the **GR 64349** dilutions to the cells and incubate for 60 minutes at 37°C , followed by 60 minutes at room temperature.
- Quantification: Quantify IP-1 accumulation using a commercially available HTRF®-based bioassay kit.
- Data Analysis: Measure time-resolved fluorescence and calculate pEC50 values to determine the potency of **GR 64349**.

Visualizations



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Caption: **GR 64349** signaling pathway via the NK2 receptor.



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Caption: Workflow for preparing a **GR 64349** stock solution.

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